

# 3-(Trifluoromethyl)benzyl chloride CAS number and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **3-(Trifluoromethyl)benzyl chloride**

Cat. No.: **B1217364**

[Get Quote](#)

An In-depth Technical Guide to **3-(Trifluoromethyl)benzyl chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-(Trifluoromethyl)benzyl chloride**, a versatile chemical intermediate with significant applications in pharmaceutical and agrochemical synthesis.

## Chemical Identification and Properties

**3-(Trifluoromethyl)benzyl chloride**, also known as  $\alpha'$ -Chloro- $\alpha,\alpha,\alpha$ -trifluoro- $m$ -xylene or 3-(Chloromethyl)benzotrifluoride, is a key organic building block.<sup>[1][2][3]</sup> Its unique trifluoromethyl group significantly influences its reactivity and the biological activity of its derivatives.<sup>[1]</sup>

## Physical and Chemical Properties

The key physical and chemical properties of **3-(Trifluoromethyl)benzyl chloride** are summarized in the table below. It is a colorless to almost colorless clear liquid.<sup>[1][3]</sup>

Property	Value	Source(s)
CAS Number	705-29-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>6</sub> ClF <sub>3</sub>	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	194.58 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Density	1.254 g/mL at 25 °C	<a href="#">[2]</a>
Boiling Point	70 °C at 12 mmHg	<a href="#">[1]</a>
Refractive Index	n <sub>20/D</sub> 1.464	<a href="#">[2]</a>
Flash Point	48 °C (118.4 °F) - closed cup	<a href="#">[2]</a>
Appearance	Colorless to almost colorless clear liquid	<a href="#">[1]</a> <a href="#">[3]</a>

## Chemical Reactivity

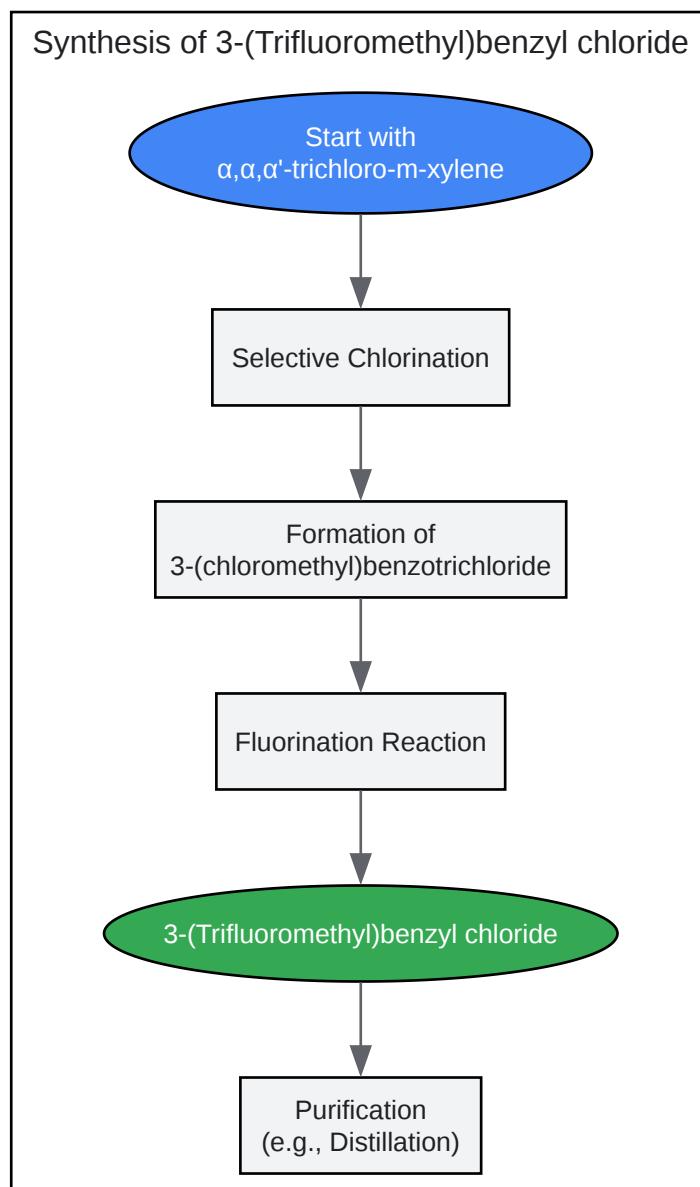
**3-(Trifluoromethyl)benzyl chloride** is a versatile electrophilic reagent.[\[1\]](#) It readily participates in nucleophilic substitution reactions, making it a valuable intermediate for introducing the 3-(trifluoromethyl)benzyl moiety into larger molecules.[\[1\]](#) For instance, it reacts with the sodium salts of N,N-disubstituted dithiocarbamic acids to form a series of dithiocarbamates.[\[5\]](#) It also serves as a chloromethylating agent, reacting with magnesium to create a magnesium chloride solution.

## Synthesis and Experimental Protocols

An established method for preparing **3-(Trifluoromethyl)benzyl chloride** involves the selective chlorination of  $\alpha,\alpha,\alpha'$ -trichloro-m-xylene.[\[6\]](#)[\[7\]](#) This process is designed to maximize the yield of the desired product while minimizing the formation of non-recyclable chlorinated by-products.[\[6\]](#)[\[7\]](#)

## Synthesis Workflow

The following diagram illustrates a typical workflow for the synthesis of **3-(Trifluoromethyl)benzyl chloride**.



[Click to download full resolution via product page](#)

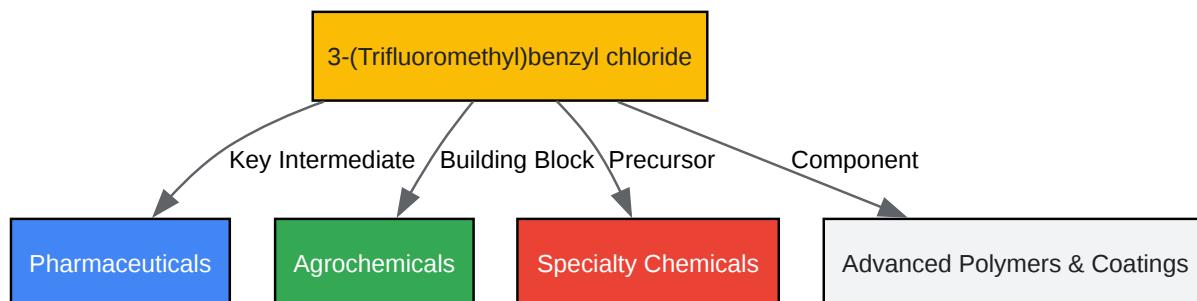
Caption: Synthesis workflow for **3-(Trifluoromethyl)benzyl chloride**.

## Applications in Research and Development

**3-(Trifluoromethyl)benzyl chloride** is a crucial intermediate in the synthesis of a wide range of compounds, particularly in the pharmaceutical and agrochemical industries.[1][8]

## Role as a Chemical Intermediate

The compound's structure makes it an ideal starting material for creating more complex molecules. The trifluoromethyl group can enhance metabolic stability and bioactivity in drug candidates.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Role as a versatile chemical intermediate.

## Pharmaceutical and Agrochemical Synthesis

This chemical is a vital component in the development of new drugs and crop protection agents.[\[1\]](#)[\[8\]](#) It is used in the synthesis of various pharmaceutical agents that target specific biological pathways.[\[1\]](#) For example, it was used in the synthesis of 4-nitro-3-trifluoromethyl-[N-(4-hydroxyphenyl)]benzamide.[\[5\]](#) Furthermore, (3-trifluoromethyl-phenyl)acetonitrile, an important intermediate for herbicides, can be produced from **3-(trifluoromethyl)benzyl chloride**.[\[6\]](#)

## Safety and Handling

**3-(Trifluoromethyl)benzyl chloride** is a hazardous chemical and requires careful handling.[\[9\]](#) It is classified as a flammable liquid and vapor, and it causes severe skin burns and eye damage.[\[9\]](#)[\[10\]](#)

## Hazard Information

Hazard Class	Category
Flammable liquids	Category 3
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1

Source:[9][10]

## Safety Precautions

When handling this compound, it is crucial to use appropriate personal protective equipment (PPE) and work in a well-ventilated area.[11][12]

Precautionary Statement	Description
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Source:[11]

In case of fire, use CO<sub>2</sub>, dry chemical, or foam for extinction.[9] Store the chemical in a locked, dry, cool, and well-ventilated place with the container tightly closed.[9][10][12] Incompatible materials include strong oxidizing agents and strong bases.[9]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-(Trifluoromethyl)benzyl chloride 97 705-29-3 [sigmaaldrich.com]
- 3. 3-(Trifluoromethyl)benzyl Chloride | 705-29-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. scbt.com [scbt.com]
- 5. 3-(Trifluoromethyl)benzyl chloride 97 705-29-3 [sigmaaldrich.com]
- 6. WO1992007820A1 - Process for preparing 3-trifluoromethyl benzyl chloride - Google Patents [patents.google.com]
- 7. WIPO - Search International and National Patent Collections [patentscope.wipo.int]
- 8. nbinfo.com [nbinfo.com]
- 9. fishersci.com [fishersci.com]
- 10. assets.thermofisher.com [assets.thermofisher.com]
- 11. tcichemicals.com [tcichemicals.com]
- 12. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [3-(Trifluoromethyl)benzyl chloride CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1217364#3-trifluoromethyl-benzyl-chloride-cas-number-and-properties>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)